

Application Note: Preparation of N-(3-Chloro-4-hydroxyphenyl)acetamide Reference Standard

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(3-Chloro-4-hydroxyphenyl)acetamide
CAS No.: 3964-54-3
Cat. No.: B195526

[Get Quote](#)

Introduction

N-(3-Chloro-4-hydroxyphenyl)acetamide, a chlorinated analog of acetaminophen, is a significant compound in pharmaceutical development and environmental analysis. It is recognized as an impurity that can arise during the synthesis of acetaminophen or as a transformation product when acetaminophen is subjected to chlorine-based disinfection processes.[1] Given its potential toxicological implications and strict regulatory limits in pharmaceutical products, the availability of a high-purity reference standard is paramount for accurate analytical method development, validation, and routine quality control.[1] This document provides a comprehensive guide for the synthesis, purification, and characterization of **N-(3-Chloro-4-hydroxyphenyl)acetamide** to establish a primary reference standard.

The protocols herein are designed to ensure the final material meets the stringent purity, identity, and stability requirements for a reference standard, enabling researchers and quality control analysts to achieve reliable and reproducible results.

Chemical Properties & Safety Information

A thorough understanding of the physicochemical properties and hazards associated with the target compound and all reagents is critical for safe and effective execution.

Property	Value	Source
Chemical Name	N-(3-Chloro-4-hydroxyphenyl)acetamide	[2]
CAS Number	3964-54-3	[3]
Molecular Formula	C ₈ H ₈ ClNO ₂	[3][4]
Molecular Weight	185.61 g/mol	[3]
Melting Point	143-144°C	[3][5]
Boiling Point	379.9°C at 760 mmHg	[3][5]
Appearance	White to pale purple solid	[6]
Storage	Room temperature, under inert atmosphere	[2][4][7]

Hazard Summary:

- **N-(3-Chloro-4-hydroxyphenyl)acetamide:** Harmful if swallowed and may cause skin, eye, and respiratory irritation.[2][7]
- **4-Amino-2-chlorophenol (Starting Material):** Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.[8][9][10][11]
- **Acetic Anhydride (Reagent):** Flammable liquid and vapor. Harmful if swallowed or inhaled. Causes severe skin burns and eye damage.[12][13][14][15]

All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn.

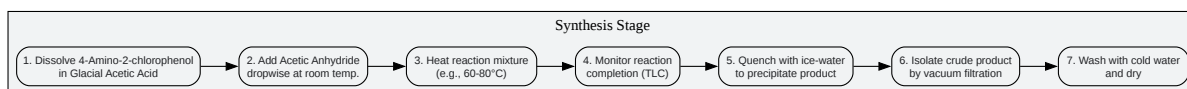
Synthesis Protocol: Acetylation of 4-Amino-2-chlorophenol

The most direct and common laboratory-scale synthesis of **N-(3-Chloro-4-hydroxyphenyl)acetamide** involves the acetylation of 4-Amino-2-chlorophenol with acetic anhydride. This electrophilic substitution reaction targets the amino group, which is a stronger nucleophile than the hydroxyl group under these conditions.

Materials and Reagents:

- 4-Amino-2-chlorophenol ($\geq 98\%$ purity)
- Acetic Anhydride ($\geq 99\%$ purity)
- Glacial Acetic Acid (ACS grade)
- Deionized Water
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Ice bath
- Büchner funnel and filter paper
- Standard laboratory glassware

Experimental Workflow: Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of crude **N-(3-Chloro-4-hydroxyphenyl)acetamide**.

Step-by-Step Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g of 4-Amino-2-chlorophenol in 50 mL of glacial acetic acid. Stir until all solid has dissolved.
- **Acetylation:** To the stirring solution, slowly add 8.5 mL of acetic anhydride dropwise at room temperature. An exotherm may be observed.
- **Reaction:** After the addition is complete, heat the reaction mixture to 60-80°C and maintain this temperature for 1-2 hours.
- **Monitoring:** The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Precipitation:** After completion, carefully pour the warm reaction mixture into a beaker containing 250 mL of an ice-water slurry while stirring vigorously. A precipitate will form.
- **Isolation:** Collect the crude solid product by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the filter cake with several portions of cold deionized water to remove residual acetic acid and other water-soluble impurities.
- **Drying:** Dry the crude product in a vacuum oven at 50-60°C to a constant weight.

Purification Protocol: Recrystallization

Purification is a critical step to achieve the high purity required for a reference standard.

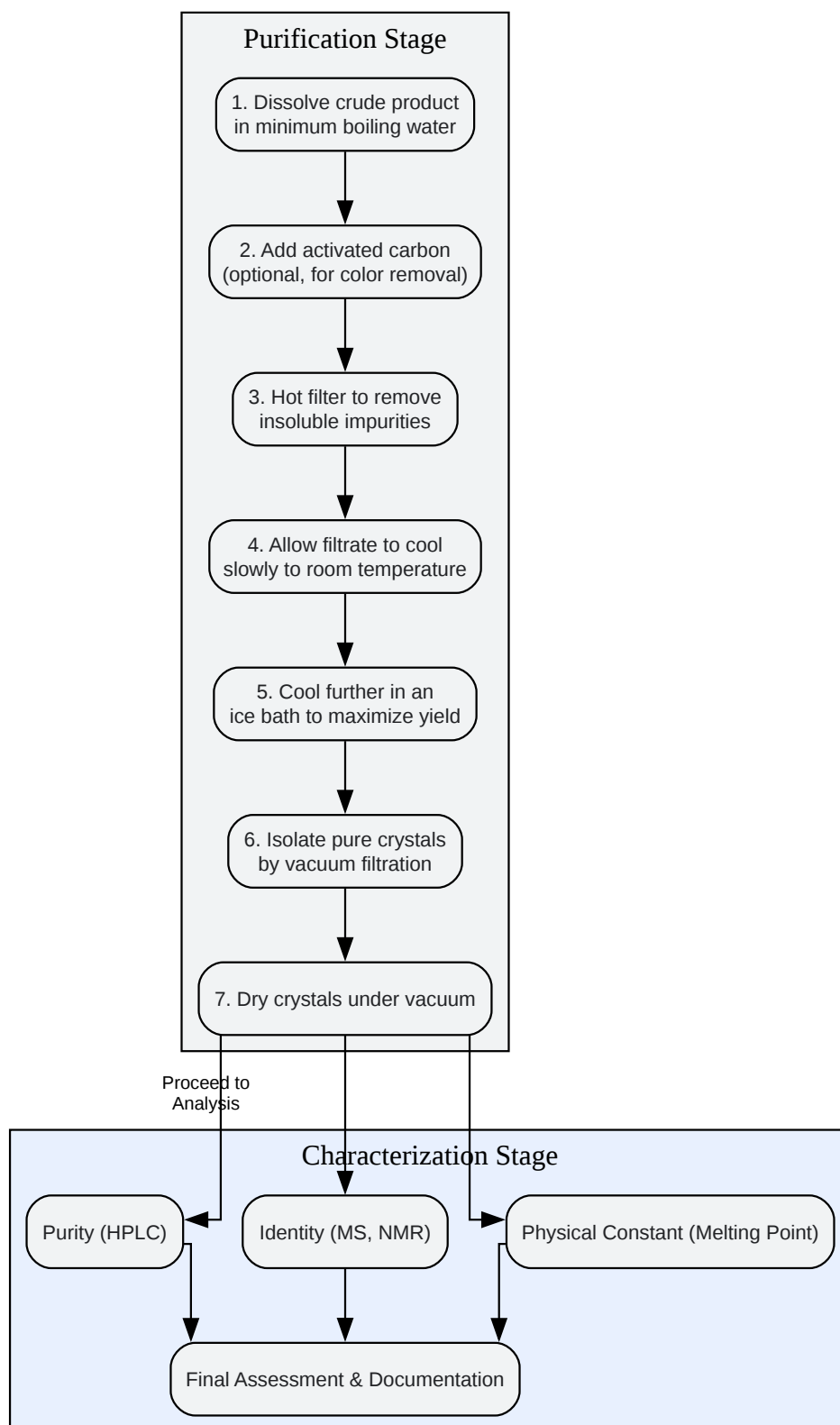
Recrystallization from a suitable solvent is an effective method for removing impurities. Based on literature, water is an effective solvent for this purpose.^{[1][16]}

Materials and Reagents:

- Crude **N-(3-Chloro-4-hydroxyphenyl)acetamide**
- Deionized Water
- Activated Carbon (optional)

- Erlenmeyer flasks
- Hot plate
- Ice bath
- Büchner funnel and filter paper

Experimental Workflow: Purification and Characterization



[Click to download full resolution via product page](#)

Caption: Workflow for purification and subsequent analytical characterization.

Step-by-Step Procedure:

- **Dissolution:** Place the dried crude product in an Erlenmeyer flask. Add a minimal amount of deionized water and heat the mixture to boiling with stirring to dissolve the solid completely. [\[1\]](#)
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated carbon to the hot solution and boil for a few minutes.
- **Hot Filtration:** Quickly filter the hot solution through a pre-heated funnel with filter paper to remove the activated carbon and any other insoluble impurities.
- **Crystallization:** Allow the clear filtrate to cool slowly to room temperature. Crystals should begin to form.
- **Yield Maximization:** Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the precipitation of the purified product.
- **Isolation:** Collect the purified crystals by vacuum filtration.
- **Drying:** Dry the purified **N-(3-Chloro-4-hydroxyphenyl)acetamide** in a vacuum oven at 50-60°C until a constant weight is achieved.

Characterization and Quality Control

To qualify the material as a reference standard, rigorous analytical testing is required to confirm its identity, purity, and relevant physical properties.

Analysis	Method	Acceptance Criteria
Purity Assay	High-Performance Liquid Chromatography (HPLC)	≥ 99.5% (by area normalization)
Identity	Mass Spectrometry (MS)	Molecular ion [M+H] ⁺ or [M-H] ⁻ consistent with theoretical mass (185.61 g/mol)
Identity	Nuclear Magnetic Resonance (NMR) Spectroscopy (¹ H and ¹³ C)	Spectrum corresponds to the chemical structure of N-(3-Chloro-4-hydroxyphenyl)acetamide
Physical Constant	Melting Point	143-144°C (within a narrow range, e.g., ± 1°C)
Residual Solvents	Gas Chromatography (GC) or Loss on Drying	Conforms to USP <467> or shows minimal loss on drying

Example HPLC Method:

A reverse-phase HPLC method can be developed for purity analysis.[\[17\]](#)[\[18\]](#)

- Column: C18, 4.6 x 150 mm, 5 µm
- Mobile Phase: Acetonitrile and Water with 0.1% Phosphoric or Formic Acid (gradient or isocratic)
- Flow Rate: 1.0 mL/min
- Detection: UV at an appropriate wavelength (e.g., 245 nm)
- Injection Volume: 10 µL

Storage and Stability

The finalized reference standard should be stored in a tightly sealed, amber glass vial under an inert atmosphere (e.g., argon or nitrogen) at room temperature.[\[2\]](#)[\[4\]](#)[\[7\]](#) Protect from light and

moisture. Long-term stability should be monitored periodically by re-analyzing the purity via HPLC.

Conclusion

The successful preparation of a **N-(3-Chloro-4-hydroxyphenyl)acetamide** reference standard is achievable through a well-controlled synthesis followed by a meticulous purification process. The key to establishing a valid reference standard lies in the comprehensive analytical characterization to confirm its identity and establish a high degree of purity. This guide provides the necessary framework for laboratories to produce reliable and accurate reference material for critical pharmaceutical and environmental analyses.

References

- MySkinRecipes. **N-(3-Chloro-4-hydroxyphenyl)acetamide**. [\[Link\]](#)
- Columbus Chemical Industries, Inc. Acetic Anhydride - 0092 - SAFETY DATA SHEET. [\[Link\]](#)
- Carl ROTH. Safety Data Sheet: Acetic acid anhydride. [\[Link\]](#)
- Capot Chemical. MSDS of **N-(3-Chloro-4-hydroxyphenyl)acetamide**. [\[Link\]](#)
- Fronczek, F. R., & Uppu, R. M. (2025). **N-(3-Chloro-4-hydroxyphenyl)acetamide**. Acta Crystallographica Section E: Crystallographic Communications, 81(Pt 8), 1015–1018. [\[Link\]](#)
- Carl ROTH. Safety Data Sheet: Acetic acid anhydride. [\[Link\]](#)
- Capot Chemical. MSDS of 4-amino-2-chlorophenol. [\[Link\]](#)
- Cole-Parmer. Material Safety Data Sheet - 4-Amino-2,6-dichlorophenol, 98%. [\[Link\]](#)
- XiXisys. GHS 11 (Rev.11) SDS Word 下载CAS: 3964-52-1 Name: 4-Amino-2-chlorophenol. [\[Link\]](#)
- Google Patents. US4999457A - Process for the synthesis of 3-chloro-4-hydroxyacetanilide.
- IUCr Journals. **N-(3-Chloro-4-hydroxyphenyl)acetamide**. [\[Link\]](#)

- Capot Chemical. Specifications of **N-(3-Chloro-4-hydroxyphenyl)acetamide**. [\[Link\]](#)
- SIELC Technologies. Separation of N-(3-Acetyl-4-hydroxyphenyl)acetamide on Newcrom R1 HPLC column. [\[Link\]](#)
- Neliti. CHLORO-N-(4-HYDROXYPHENYL) ACETAMIDE AND STUDY OF THEIR ANTIMICROBIAL. [\[Link\]](#)
- SIELC Technologies. N-(3-Chloro-4-methylphenyl)acetamide. [\[Link\]](#)
- Boron Molecular. **N-(3-chloro-4-hydroxyphenyl)acetamide**. [\[Link\]](#)
- PubMed Central. Characterisation of Twelve Newly Synthesised N-(substituted Phenyl)-2-chloroacetamides with QSAR Analysis and Antimicrobial Activity Tests. [\[Link\]](#)
- ResearchGate. (PDF) **N-(3-Chloro-4-hydroxyphenyl)acetamide**. [\[Link\]](#)
- IUCr Journals. 2-Chloro-N-(4-hydroxyphenyl)acetamide. [\[Link\]](#)
- International Union of Crystallography. (IUCr) **N-(3-Chloro-4-hydroxyphenyl)acetamide**. [\[Link\]](#)
- Open Access Journals. Synthesis and Characterization of Fe(III)–Ion with N-(4-Hydroxyphenyl) Acetamide. [\[Link\]](#)
- ResearchGate. (PDF) 2-Chloro-N-(4-hydroxyphenyl)acetamide. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-(3-Chloro-4-hydroxyphenyl)acetamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. N-(3-Chloro-4-hydroxyphenyl)acetamide | 3964-54-3 [sigmaaldrich.com]

- [3. N-\(3-Chloro-4-hydroxyphenyl\)acetamide \[myskinrecipes.com\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
- [5. capotchem.com \[capotchem.com\]](#)
- [6. 3-CHLORO-4-HYDROXYACETANILIDE | 3964-54-3 \[chemicalbook.com\]](#)
- [7. N-\(3-Chloro-4-hydroxyphenyl\)acetamide | 3964-54-3 \[sigmaaldrich.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. capotchem.com \[capotchem.com\]](#)
- [10. 4-氨基-2-氯苯酚 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [11. XiXisys | GHS 11 \(Rev.11\) SDS Word 下载 CAS: 3964-52-1 Name: 4-Amino-2-chlorophenol \[xixisys.com\]](#)
- [12. columbuschemical.com \[columbuschemical.com\]](#)
- [13. jubilantingrevia.com \[jubilantingrevia.com\]](#)
- [14. carlroth.com \[carlroth.com\]](#)
- [15. fishersci.com \[fishersci.com\]](#)
- [16. journals.iucr.org \[journals.iucr.org\]](#)
- [17. Separation of N-\(3-Acetyl-4-hydroxyphenyl\)acetamide on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [18. N-\(3-Chloro-4-methylphenyl\)acetamide | SIELC Technologies \[sielc.com\]](#)
- [To cite this document: BenchChem. \[Application Note: Preparation of N-\(3-Chloro-4-hydroxyphenyl\)acetamide Reference Standard\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b195526/docs#application-note-preparation-of-n-3-chloro-4-hydroxyphenyl-acetamide-reference-standard\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)